

A Comprehensive Technical Guide to 2-Ethylhexyl Mercaptoacetate (CAS 7659-86-1)

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Compound of Interest		
Compound Name:	2-Ethylhexyl thioglycolate	
Cat. No.:	B1220297	Get Quote

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Introduction

2-Ethylhexyl mercaptoacetate, also known as **2-ethylhexyl thioglycolate** (2-EHTG), is an organic compound with the CAS number 7659-86-1.[1] It is a colorless to pale yellow, transparent liquid with a characteristic ester-like or slight chloroform-like odor.[1][2][3] Structurally, it is the ester of thioglycolic acid and 2-ethylhexanol, incorporating both a reactive thiol (-SH) group and an ester functional group.[2][4] This dual functionality makes it a versatile molecule in various industrial and chemical processes.

This technical guide provides an in-depth overview of 2-Ethylhexyl mercaptoacetate, covering its physicochemical properties, synthesis methodologies, mechanisms of action, applications, and toxicological profile. All quantitative data is summarized for clarity, and key processes are visualized through diagrams.

Physicochemical Properties

2-Ethylhexyl mercaptoacetate is characterized by its high boiling point and low water solubility. Its properties make it suitable as a stabilizer, plasticizer, and chemical intermediate in various systems.[1][2]



Property	Value	Reference(s)
Molecular Formula	C10H20O2S	[5][6]
Molecular Weight	204.33 g/mol	[5][6][7]
Appearance	Clear, colorless liquid	[1][7][8]
Boiling Point	255-260 °C	[5][6][9]
Density	0.972 g/mL at 20 °C	[1][5][6]
Flash Point	136 °C (closed cup)	[5][7][10]
Refractive Index (n20/D)	1.461	[1][5][7]
Water Solubility	4.73 mg/L at 20 °C	[5][6][9]
Vapor Pressure	3.6 Pa at 25 °C	[5][6]
LogP	4.7 at 20 °C	[5][6]
рКа	7.95 ± 0.10 (Predicted)	[5][6]

Synthesis and Manufacturing

The production of 2-Ethylhexyl mercaptoacetate can be achieved through several chemical routes. The most common methods involve either the esterification of thioglycolic acid or the reaction of an alkali metal hydrosulfide with 2-ethylhexyl chloroacetate.

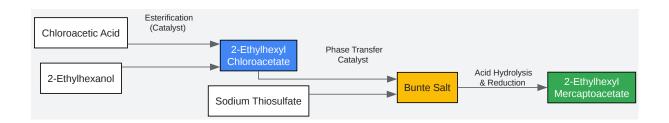
Synthesis via Chloroacetate Intermediate

A prevalent industrial method involves a multi-step process starting from chloroacetic acid and 2-ethylhexanol (isooctanol).[2]

- Esterification: Chloroacetic acid and 2-ethylhexanol are reacted, often under reduced pressure with a solid superacid catalyst, to synthesize 2-ethylhexyl chloroacetate.[2]
- Bunte Salt Formation: The resulting chloroacetate ester reacts with sodium thiosulfate in the presence of a phase transfer catalyst to form a Bunte salt.[2]



 Hydrolysis and Reduction: The Bunte salt is then acid hydrolyzed and reduced to yield the final product, 2-Ethylhexyl mercaptoacetate.



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Caption: Synthesis of 2-Ethylhexyl Mercaptoacetate from Chloroacetic Acid.

Synthesis via Esterification of Thioglycolic Acid

Another common method is the direct esterification of thioglycolic acid with 2-ethylhexanol.[4] [11] This condensation reaction eliminates water and is typically driven by an acid catalyst to increase the reaction rate.[4]

Experimental Protocols Protocol: Synthesis from N,N'-diphenyl-1,4phenylenediamine

A specific synthesis reaction involving **2-ethylhexyl thioglycolate** is described as follows:

- Initial Setup: A 750 ml sulfonation flask equipped with a propeller stirrer is charged with 52.1 g (0.2 mol) of N,N'-diphenyl-1,4-phenylenediamine and 81.7 g (0.4 mol) of 2-ethylhexyl thioglycolate in 200 ml of ethanol.[5]
- Heating: The mixture is heated to reflux temperature.
- Reagent Addition: 36.7 g (0.44 mol) of 36% aqueous formaldehyde is added dropwise over the course of 2 hours.[5]
- Reaction: The reaction mixture is then boiled under reflux for 16 hours.



Workup: The batch is concentrated on a rotary evaporator, and the residue is dried at 80°C
 for 2 hours under a high vacuum to yield a dark brown oil.[5]

Protocol: Synthesis from 2-ethylhexyl chloroacetate

This method involves the reaction of sodium hydrosulfide with 2-ethylhexyl chloroacetate:

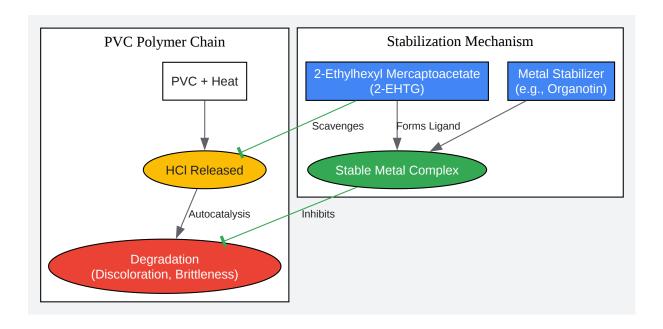
- Reactor Charging: A reactor is charged with 350 g of a methanolic solution of sodium hydrosulfide (8.5% concentration, 0.53 mol NaSH).[12]
- Pressurization: The pressure in the reactor is raised to 10 bars by introducing hydrogen sulfide.[12]
- Reagent Addition: 120 g (0.57 mol) of 2-ethylhexyl chloroacetate is introduced over 40 minutes via a pump, while maintaining the temperature at 10±2° C.[12]
- Reaction: The reactants are agitated for one hour, after which the autoclave is decompressed.[12] The resulting solution contains the product, which can then be purified.
 [12]

Mechanism of Action in Polymer Stabilization

A primary application of 2-Ethylhexyl mercaptoacetate is as a co-stabilizer for halogenated polyolefins, particularly polyvinyl chloride (PVC).[2][4] During thermal processing, PVC degrades by releasing hydrogen chloride (HCl), which catalyzes further degradation.[4] 2-EHTG mitigates this through a dual mechanism.

- HCI Scavenging: The thiol group acts as a strong nucleophile and an effective HCI scavenger, neutralizing the acid and preventing the autocatalytic degradation chain reaction.
 [3][4]
- Synergistic Effects: When used with metal-based stabilizers (e.g., organotin or calcium-zinc systems), the thiol group can replace labile chlorine atoms on the PVC polymer chain.[4] It also acts as a ligand, forming stable coordination complexes with the metal stabilizers, which enhances long-term heat stability and color retention.[3][4] In organotin systems, it can also regenerate active stabilizer species, extending their lifetime.[3]





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Caption: Dual mechanism of 2-EHTG in PVC heat stabilization.

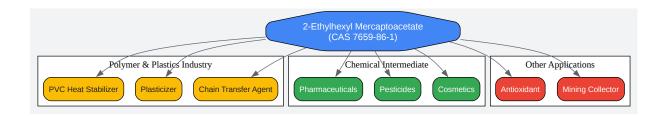
Applications

The unique chemical properties of 2-Ethylhexyl mercaptoacetate lend it to a wide range of industrial applications.

- Polymer Industry: Its primary use is as a heat stabilizer and plasticizer for PVC and other
 halogenated polyolefins, improving material stability, flexibility, and service life.[1][2][7] It also
 serves as a low-odor chain transfer agent in polymer manufacturing to control molecular
 weight.[1][4]
- Chemical Synthesis: It is an important intermediate in the synthesis of pesticides, pharmaceuticals, and other fine chemicals.[4][5][7]
- Cosmetics: It acts as an intermediate in the production of cosmetic ingredients like glycerol monothioglycolate, which are used in hair care products.[1][13]



• Other Uses: It is also utilized as an antioxidant, a collector in the mining industry, and in the preparation of polythiols for epoxy hardeners.[1][4][13]



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Caption: Major industrial applications of 2-Ethylhexyl Mercaptoacetate.

Toxicology and Safety

Understanding the toxicological profile and handling requirements for 2-Ethylhexyl mercaptoacetate is critical for safe laboratory and industrial use.

Toxicological Data Summary

The compound is classified as harmful if swallowed and may cause an allergic skin reaction.[1] [14] It is also noted to be very toxic to aquatic life with long-lasting effects.[1][14]



Endpoint	Species	Value	Reference(s)
Acute Oral Toxicity	-	Category 4 (Harmful if swallowed)	[14]
Skin Sensitization	-	Sub-category 1B (May cause an allergic skin reaction)	[14]
Toxicity to Fish	Oncorhynchus mykiss (Rainbow trout)	LC50: 1.15 mg/L (96 h)	[14]
Toxicity to Daphnia	Daphnia magna	EC50: 0.39 mg/L (48 h)	[14]
Toxicity to Algae	Pseudokirchneriella subcapitata	EC50: 0.62 mg/L (72 h)	[14]
Repeated Dose Toxicity	Rat (Oral, 28 d)	NOAEL: > 170 mg/kg	[9]

GHS Hazard Information



Туре	Code	Statement	Reference(s)
Hazard Statements	H302	Harmful if swallowed.	[5][14]
H317	May cause an allergic skin reaction.	[5][14]	
H410	Very toxic to aquatic life with long lasting effects.	[5][14]	
Precautionary Statements	P261	Avoid breathing mist or vapours.	[14]
P273	Avoid release to the environment.	[5][14]	
P280	Wear protective gloves.	[5][14]	_
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.		
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[5]	

Handling and Storage

- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye protection.[1][10] Avoid contact with skin and eyes and inhalation of vapor.[9] Keep away from heat, sparks, and open flames.[9]
- Storage: Store in a cool, dry, and well-ventilated place below +30°C.[5][6][7] Keep containers tightly closed and upright to prevent leakage.[9] The thiol group is sensitive to alkaline substances and oxidizing agents.[2]

Conclusion



2-Ethylhexyl mercaptoacetate (CAS 7659-86-1) is a multifunctional chemical with significant utility, primarily as a highly effective heat co-stabilizer in the PVC industry. Its unique structure allows it to participate in a variety of chemical reactions, making it a valuable intermediate for pharmaceuticals, cosmetics, and other fine chemicals. While it possesses a range of beneficial industrial properties, its toxicological profile, particularly its skin sensitization potential and high aquatic toxicity, necessitates strict adherence to safety and handling protocols. Continued research into its applications and synergistic effects with other chemical systems will further define its role in advanced material and chemical manufacturing.

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